

Core Structural Differences of Galactosyl-lactose Isomers

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Compound of Interest

Compound Name: Galactosyl-lactose

Cat. No.: B1165524

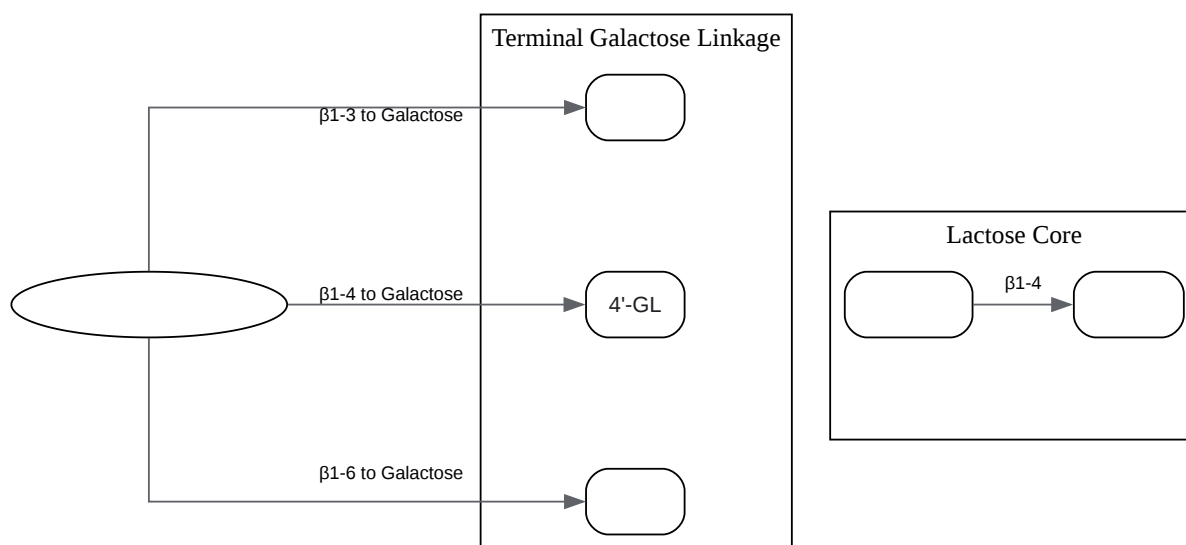
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Galactosyl-lactose consists of a terminal galactose unit linked to the galactose moiety of a lactose molecule (Gal β 1-4Glc). The primary distinction between the isomers lies in the position of the glycosidic linkage between the terminal galactose and the galactose of the lactose core. The most commonly cited isomers are:

- 3'-O- β -D-galactopyranosyl-lactose (3'-GL): The terminal β -D-galactopyranosyl residue is linked to the 3'-hydroxyl group of the galactose unit of lactose.^[1] Its structure is Gal β 1-3Gal β 1-4Glc.^[1]
- 4'-O- β -D-galactopyranosyl-lactose (4'-GL): The terminal β -D-galactopyranosyl residue is linked to the 4'-hydroxyl group of the galactose unit of lactose.^[1] Its structure is Gal β 1-4Gal β 1-4Glc.^[1]
- 6'-O- β -D-galactopyranosyl-lactose (6'-GL): The terminal β -D-galactopyranosyl residue is linked to the 6'-hydroxyl group of the galactose unit of lactose.^[1]

In addition to these β -linked isomers, α -anomers have also been identified, such as α 3'-galactosyllactose (α 3'-GL) and α 6'-galactosyllactose (α 6'-GL).^[2]

Below is a DOT script to generate a diagram illustrating the core structures of the main β -linked **galactosyl-lactose** isomers.



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Caption: Linkage variations in **galactosyl-lactose** isomers.

Quantitative Data on Galactosyl-lactose Isomers

The concentration of **galactosyl-lactose** isomers can vary significantly depending on the source. In human milk, concentrations are influenced by factors such as lactation stage and maternal genetics.[3][4] Commercially produced GOS also contain a mixture of these isomers.

Table 1: Concentration of **Galactosyl-lactose** Isomers in Human Milk

Isomer	Median Absolute Concentration (mg/L)	Notes
β 3'-GL	2.42[3]	Concentrations can be higher in certain human milk groups (e.g., Group IV).[3][4]
β 6'-GL	8.04[3]	Concentrations can be higher in certain human milk groups (e.g., Group IV).[3][4]

Table 2: Relative Abundance of **Galactosyl-lactose** Isomers in a Commercial GOS Product

Isomer	Percentage of Total GOS Peak Area
3'-GL	14%[5]
4'-GL	8%[5]
6'-GL	12%[5]

Table 3: Absolute Concentrations of **Galactosyl-lactose** Isomers in Goat Milk at Different Lactation Stages

Isomer	Colostrum (mg/L)	Transitional Milk (mg/L)	Mature Milk (mg/L)
β 3'-GL	32.3[2]	-	-
α 3'-GL	-	88.1[2]	36.3[2]

Experimental Protocols

The identification, quantification, and synthesis of **galactosyl-lactose** isomers require specific and sensitive analytical and enzymatic methods.

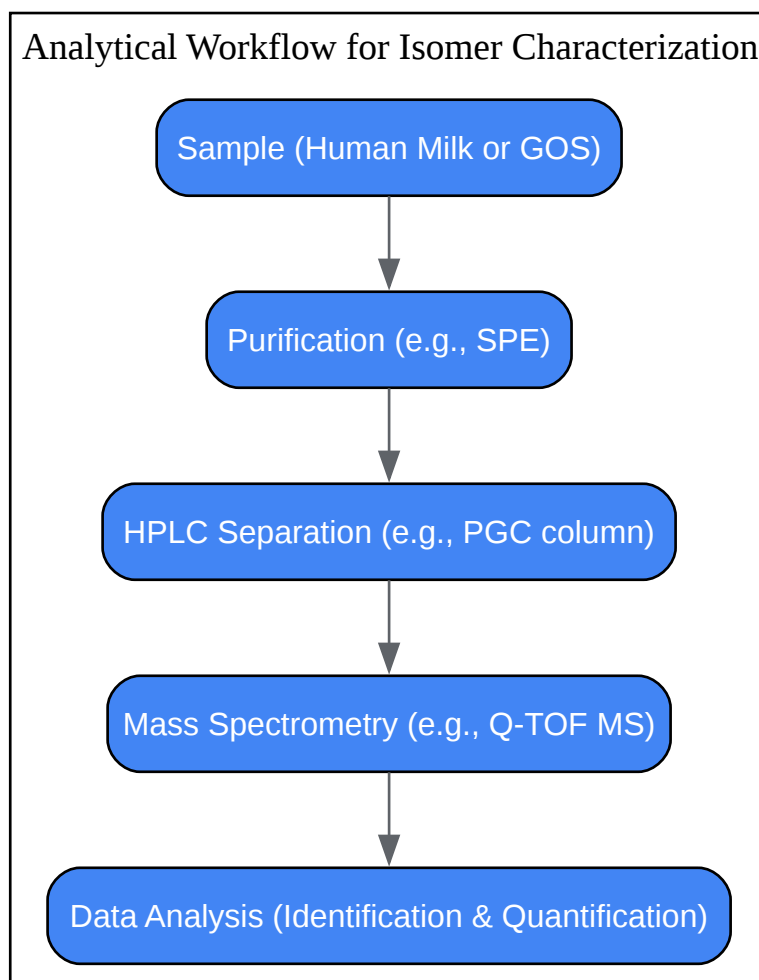
Separation and Characterization of Isomers

A common workflow for the analysis of **galactosyl-lactose** isomers involves chromatographic separation followed by mass spectrometry for identification and quantification.

Protocol: HPLC Separation and Mass Spectrometry Analysis

- **Sample Preparation:** Human milk or a solution of GOS is subjected to a purification step, often solid-phase extraction, to remove interfering substances like proteins and salts.
- **Chromatographic Separation:** The purified oligosaccharide mixture is injected into a High-Performance Liquid Chromatography (HPLC) system. A porous graphitized carbon (PGC) column is frequently used for its ability to separate complex carbohydrate isomers.
- **Elution Gradient:** A gradient of an aqueous mobile phase and an organic solvent (e.g., acetonitrile) is employed to elute the different isomers from the column. The specific gradient profile is optimized to achieve maximum resolution between the isomers.
- **Mass Spectrometry Detection:** The eluent from the HPLC is directed to a mass spectrometer (MS), often a high-resolution instrument like a Quadrupole Time-of-Flight (Q-TOF) mass spectrometer.
- **Data Analysis:** The mass-to-charge ratio (m/z) and retention time of each peak are used to identify and quantify the different **galactosyl-lactose** isomers by comparing them to known standards.

Below is a DOT script illustrating the general workflow for isomer analysis.



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Caption: General workflow for **galactosyl-lactose** isomer analysis.

Enzymatic Synthesis of Galactosyl-lactose Isomers

Galactosyl-lactose isomers are typically synthesized via the transgalactosylation activity of β -galactosidase enzymes. The regioselectivity of the enzyme determines the primary isomer produced.

Protocol: Enzymatic Synthesis of 6'-**Galactosyl-lactose**

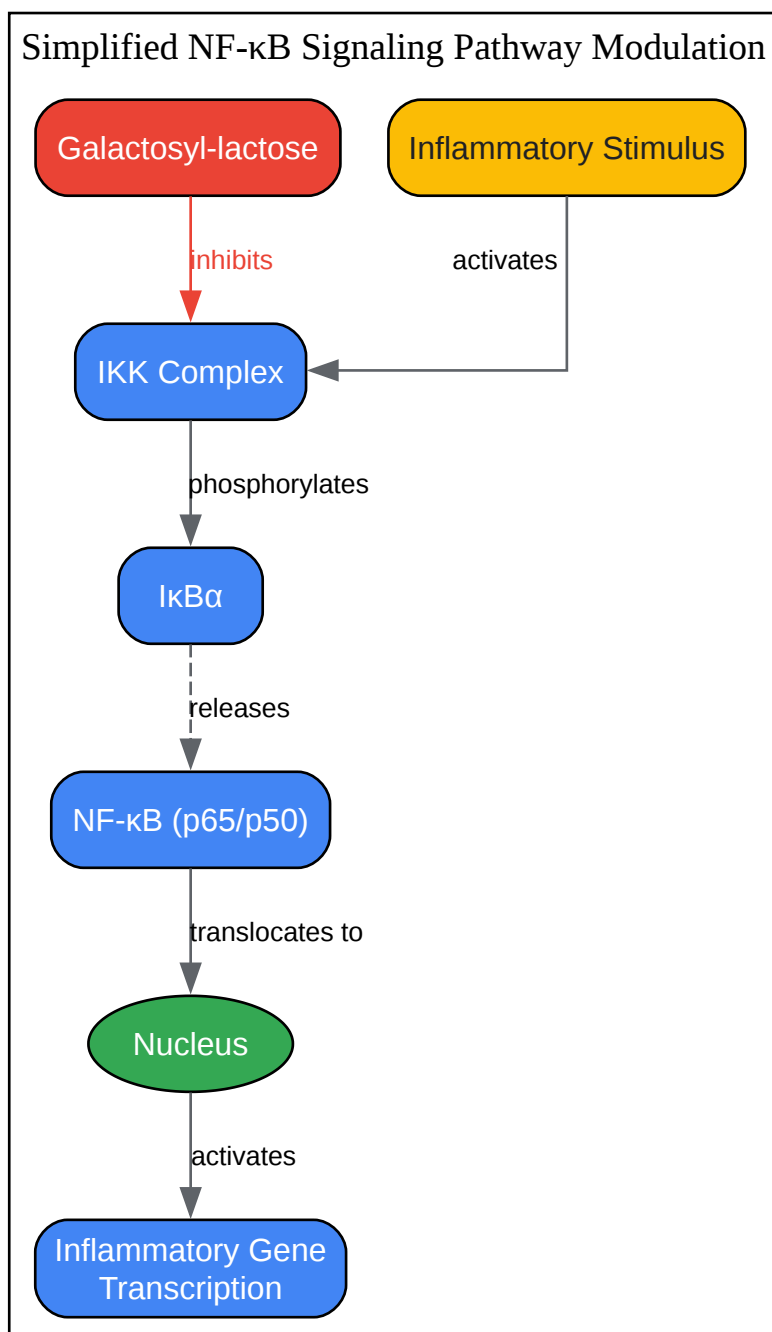
- Enzyme Source: A commercial enzyme preparation with β -galactosidase activity, such as Pectinex Ultra SP-L, is used.[6]

- **Reaction Mixture:** A solution of lactose (e.g., 30% w/v) is prepared in a suitable buffer (e.g., pH 4.0-5.0).[6]
- **Enzymatic Reaction:** The β -galactosidase is added to the lactose solution, and the mixture is incubated at an optimal temperature (e.g., 55-60°C).[6] The enzyme catalyzes the transfer of a galactose moiety from one lactose molecule to the 6'-position of another lactose molecule.
- **Reaction Termination:** The reaction is stopped by heat inactivation of the enzyme.
- **Product Analysis:** The reaction mixture is analyzed by methods such as HPLC to determine the yield of the synthesized 6'-**galactosyl-lactose**.[6]

Biological Significance and Signaling Pathways

Galactosyl-lactose isomers have been shown to possess immunomodulatory effects, including the attenuation of inflammation.[3][5] One of the proposed mechanisms is the modulation of the NF- κ B signaling pathway.

Below is a DOT script representing a simplified signaling pathway potentially influenced by **galactosyl-lactose** isomers.



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Caption: Potential modulation of NF- κ B pathway by **galactosyl-lactose**.

This guide provides a foundational understanding of the isomers of **galactosyl-lactose**.

Further research into the specific biological activities of each isomer and the development of more selective synthesis methods will be crucial for harnessing their full therapeutic potential.

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